

# Essential Safety and Logistical Information for Handling Eratrectinib

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## Compound of Interest

Compound Name: Eratrectinib

Cat. No.: B15616950

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Audience: Researchers, scientists, and drug development professionals.

This document provides crucial safety protocols and logistical guidance for the handling and disposal of **Eratrectinib** in a laboratory setting. The following procedures are designed to minimize exposure risk and ensure a safe research environment.

## Hazard Identification

**Eratrectinib**, also known as Entrectinib, is a potent compound that requires careful handling. According to safety data sheets, it is classified with the following hazards:

- Harmful if swallowed.[1]
- Causes skin irritation.[1]
- May cause an allergic skin reaction.[1]
- Causes serious eye damage.[1]
- May cause allergy or asthma symptoms or breathing difficulties if inhaled.[1]
- May cause respiratory irritation.[1]
- Suspected of causing genetic defects.[1]

- Suspected of damaging fertility or the unborn child.[1]
- Causes damage to organs.[1]
- May cause long-lasting harmful effects to aquatic life.[1]

## Personal Protective Equipment (PPE)

Consistent and proper use of Personal Protective Equipment (PPE) is the primary barrier against exposure to **Eratrectinib**. The level of PPE should be determined by a risk assessment of the specific procedures being performed.

| PPE Category           | Minimum Requirements   | Recommended for High-Risk Operations (e.g., handling powders, generating aerosols)  |
|------------------------|--|---|
| Hand Protection        | Chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use. | Double gloving with chemotherapy-rated gloves.  |
| Eye Protection         | Tightly fitting safety goggles or safety glasses with side-shields.                      | A face shield in addition to safety goggles.  |
| Body Protection        | A lab coat or long-sleeved shirt and long pants.   | Impervious or chemical-resistant gown or coveralls.   |
| Respiratory Protection | Not generally required for handling in solution within a certified chemical fume hood.   | A NIOSH-approved respirator (e.g., N95 or higher) should be used if handling powders outside of a containment system or if there is a risk of aerosol generation. |

## Handling and Storage

Engineering Controls:

- All work with solid **Eratrectinib** or concentrated solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust or aerosols.[1]
- Ensure adequate ventilation in all areas where the compound is handled and stored.[2][3]
- An eyewash station and safety shower should be readily accessible in the work area.

#### Safe Handling Practices:

- Avoid contact with skin and eyes.[3][4]
- Avoid the formation of dust and aerosols when handling the solid form.[1][2]
- Wash hands thoroughly after handling.

#### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][4]
- Recommended storage temperature for the powder is -20°C for long-term stability (up to 3 years).[2]

## Accidental Release and Exposure Procedures

#### Spill Response:

- Evacuate the immediate area.
- Wear appropriate PPE before attempting to clean the spill.
- For liquid spills, absorb with an inert material (e.g., diatomite, universal binders).[2][5]
- For solid spills, carefully sweep up the material to avoid creating dust.
- Place all contaminated materials into a sealed, labeled container for hazardous waste disposal.[1]
- Decontaminate the spill area with a suitable solvent (e.g., alcohol) followed by soap and water.[5]

#### First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen and seek immediate medical attention.[\[1\]](#)[\[3\]](#)
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.[\[1\]](#)[\[3\]](#)
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[\[1\]](#)[\[3\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[1\]](#)[\[3\]](#)

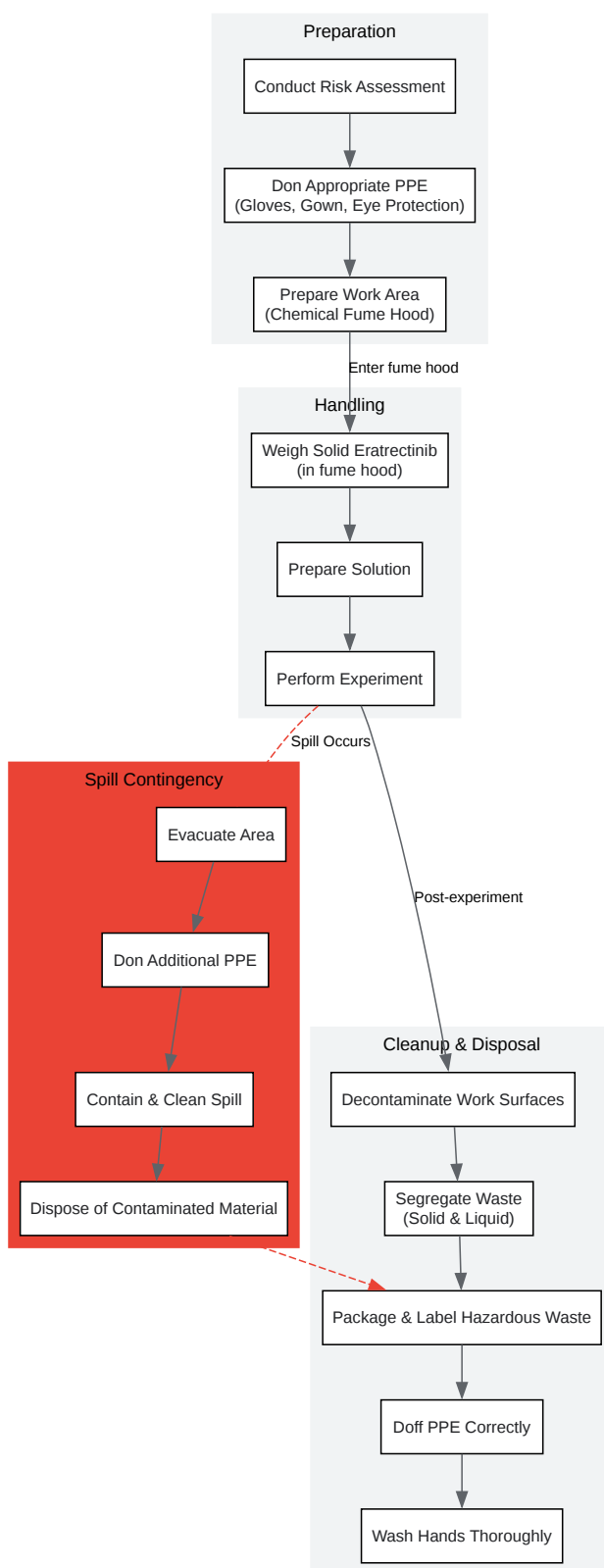
## Disposal Plan

All **Eratrectinib** waste is considered hazardous and must be disposed of according to institutional and local regulations.

- Solid Waste: Collect all solid **Eratrectinib**, contaminated consumables (e.g., gloves, wipes, pipette tips), and spill cleanup materials in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **Eratrectinib** in a sealed, labeled, and appropriate hazardous waste container. Do not discharge to drains.[\[4\]](#)
- Empty Containers: Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous liquid waste.

## Experimental Workflow for Safe Handling

The following diagram illustrates the standard workflow for handling **Eratrectinib** in a research setting, emphasizing safety at each step.



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Caption: Workflow for the safe handling of **Eratrectinib** from preparation to disposal.

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